



4-Bromobenzaldehyde-13C6 supplier and isotopic purity

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An In-Depth Technical Guide to 4-Bromobenzaldehyde-13C6: Suppliers, Isotopic Purity, and Quality Control

For researchers, scientists, and professionals in drug development, the use of stable isotopelabeled compounds is integral to a wide array of studies, from metabolic flux analysis to quantitative proteomics. 4-Bromobenzaldehyde-¹³C₆, with its uniformly labeled benzene ring, serves as a critical building block and internal standard. This technical guide provides a comprehensive overview of commercially available 4-Bromobenzaldehyde-¹³C₆, focusing on suppliers, isotopic purity, and detailed experimental protocols for its quality control.

Suppliers and Specifications

The selection of a reliable supplier for isotopically labeled compounds is paramount to ensure the accuracy and reproducibility of experimental results. Key considerations include the stated isotopic and chemical purity, the availability of a Certificate of Analysis (CoA), and the supplier's quality management systems. Below is a summary of prominent suppliers and their product specifications for 4-Bromobenzaldehyde-¹³C₆.



Supplier	Product Name	CAS Number	Stated Isotopic Purity	Stated Chemical Purity	Additional Information
Shimadzu Chemistry & Diagnostics	[¹³ C ₆]-4- Bromobenzal dehyde[1]	1037620-59- 9	≥99% ¹³ C[1]	≥95%[1]	Certificate of Analysis available upon request. [1]
Eurisotop (a subsidiary of Cambridge Isotope Laboratories, Inc.)	4- BROMOBEN ZALDEHYDE (RING- ¹³ C ₆ , 99%)[2]	1037620-59- 9	99%[2]	95%[2]	Offers custom synthesis services.
MedChemEx press	4- Bromobenzal dehyde- ¹³ C ₆ [3]	1037620-59- 9	Refer to CoA[3]	Refer to CoA[3]	Intended for research use only.[3]
LGC Standards	4- Bromobenzal dehyde- ¹³ C ₆ [4]	1037620-59- 9	Not specified	Not specified	Provides certified reference materials.
BLD Pharm	4- Bromobenzal dehyde- 1,2,3,4,5,6- ¹³ C ₆ [5]	1037620-59- 9	Not specified	Not specified	-

Experimental Protocols for Quality Control

Upon receipt of 4-Bromobenzaldehyde-¹³C₆, it is crucial to independently verify its identity, chemical purity, and isotopic enrichment. The following are detailed methodologies for these essential quality control experiments.



Determination of Chemical and Isotopic Purity by High-Resolution Mass Spectrometry (HRMS)

High-resolution mass spectrometry is a powerful technique for confirming the molecular weight and determining the isotopic distribution of a labeled compound.

Methodology:

- Sample Preparation:
 - Prepare a stock solution of 4-Bromobenzaldehyde-¹³C₆ in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.
 - Dilute the stock solution to a final concentration of 1 μ g/mL in the same solvent.
- Instrumentation and Parameters:
 - Mass Spectrometer: A high-resolution mass spectrometer, such as an Orbitrap or TOF instrument, is required.
 - Ionization Source: Electrospray ionization (ESI) in positive or negative ion mode.
 - Mass Range: Scan a mass range that includes the expected masses of the labeled and any potential unlabeled or partially labeled species (e.g., m/z 150-250).
 - Resolution: Set the instrument to a high resolution (≥60,000) to resolve the isotopic peaks.
 - Injection: Infuse the sample directly or via liquid chromatography.
- Data Analysis:
 - Acquire the full scan mass spectrum.
 - Identify the monoisotopic peak of the fully labeled 4-Bromobenzaldehyde-¹³C₆
 ([¹³C₆H₅BrO+H]+ or [¹³C₆H₅BrO-H]−).
 - Measure the relative intensities of the isotopic peaks corresponding to the unlabeled (M+0), partially labeled (M+1 to M+5), and fully labeled (M+6) species.



 Calculate the isotopic purity using the following formula: Isotopic Purity (%) = (Intensity of M+6 peak / Sum of intensities of all isotopic peaks) x 100

Determination of Isotopic Enrichment by Quantitative Nuclear Magnetic Resonance (qNMR) Spectroscopy

Quantitative ¹³C NMR spectroscopy provides a direct method for determining the isotopic enrichment at each carbon position.

Methodology:

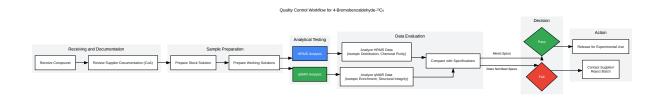
- · Sample Preparation:
 - Accurately weigh approximately 10-20 mg of 4-Bromobenzaldehyde-¹³C₆ and dissolve it in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.
 - Add a known amount of an internal standard with a single, well-resolved resonance if absolute quantification is also desired.
- · Instrumentation and Parameters:
 - NMR Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
 - Nucleus: ¹³C.
 - Pulse Sequence: A quantitative ¹³C NMR experiment with inverse-gated proton decoupling to suppress the Nuclear Overhauser Effect (NOE) and ensure accurate integration.
 - Relaxation Delay (d1): Set a long relaxation delay (at least 5 times the longest T₁ of the carbon nuclei) to ensure full relaxation between scans.
 - Number of Scans: Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Analysis:
 - Process the ¹³C NMR spectrum, including Fourier transformation, phase correction, and baseline correction.



- Integrate the signals corresponding to the aromatic carbons of 4-Bromobenzaldehyde
 13C6.
- The presence of any small signals corresponding to the unlabeled compound at the
 natural abundance of ¹³C can be used to estimate the isotopic enrichment. The isotopic
 enrichment is calculated by comparing the integral of the ¹³C-labeled compound's signal to
 the sum of the integrals of both the labeled and unlabeled signals.

Workflow for Quality Control of Isotopically Labeled 4-Bromobenzaldehyde-¹³C₆

The following diagram illustrates a typical workflow for the quality control of a commercially procured isotopically labeled compound.



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Caption: Quality Control Workflow for 4-Bromobenzaldehyde-13C6.

This comprehensive guide provides essential information for researchers utilizing 4-Bromobenzaldehyde-¹³C₆. By carefully selecting suppliers and implementing rigorous quality



control protocols, scientists can ensure the integrity of their isotopically labeled materials, leading to more reliable and reproducible experimental outcomes.

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